

Preamble: A Note on Structural Analogy in Chemical Safety Assessment

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-Chloro-2,2-dimethylhexane

Cat. No.: B13169496

[Get Quote](#)

This guide provides comprehensive safety and handling precautions for **1-Chloro-2,2-dimethylhexane**. It is critical to note that detailed, experimentally verified safety data specifically for **1-Chloro-2,2-dimethylhexane** is not readily available in public databases. Therefore, this document has been constructed by leveraging data from structurally analogous chlorinated alkanes, such as 1-chloro-2,2-dimethylpropane, 1-chlorohexane, and 2-chloro-2-methylhexane. This approach, rooted in established principles of chemical safety, provides a robust framework for risk mitigation. The recommendations herein should be implemented with the understanding that they represent best practices for a compound of this chemical class.

Section 1: Chemical and Physical Identity

1-Chloro-2,2-dimethylhexane is a halogenated alkane. Its molecular structure informs its reactivity and physical properties, which in turn dictate the necessary safety precautions.

Table 1: Physicochemical Properties of **1-Chloro-2,2-dimethylhexane** and Analogues

Property	1-Chloro-2,2-dimethylhexane (Computed)	1-Chloro-2,2-dimethylpropane	1-Chlorohexane	2-Chloro-2-methylhexane
Molecular Formula	C ₈ H ₁₇ Cl[1]	C ₅ H ₁₁ Cl	C ₆ H ₁₃ Cl	C ₇ H ₁₅ Cl
Molecular Weight	148.67 g/mol [1]	106.59 g/mol [2]	120.62 g/mol [3]	141 g/mol (approx.)[4]
Appearance	Not available	Not available	Colorless liquid	Not available
Boiling Point	Not available	Not available	134-136 °C	Not available
Flash Point	Not available	-18 °C	29 °C	Not available
GHS Classification	Not available	Flammable Liquid 2, Acute Toxicity 4 (Oral), Skin Sensitizer 1[2]	Flammable Liquid 3[3][5]	Flammable Liquid, Skin Irritant 2, Eye Irritant 2, STOT SE 3[4]

The presence of the chloro- group and the branched alkyl chain suggests that **1-Chloro-2,2-dimethylhexane** is likely a flammable liquid with the potential for skin and eye irritation.

Section 2: Hazard Identification and GHS Classification

Based on data from analogous compounds, **1-Chloro-2,2-dimethylhexane** should be treated as a hazardous substance. The following GHS classifications are anticipated:

- Flammable Liquid (Category 2 or 3): Chlorinated alkanes are often flammable, with vapors that can form explosive mixtures with air.[2][6] Vapors are heavier than air and may travel along the ground to distant ignition sources.[6]
- Skin Irritation (Category 2): Prolonged or repeated contact can cause skin irritation.[4][5]
- Serious Eye Irritation (Category 2): Contact with the eyes is likely to cause serious irritation.[4][5]

- Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory System: Inhalation of vapors may cause respiratory irritation.[4]
- Acute Toxicity (Oral, Category 4): May be harmful if swallowed.[2]

Hazard Pictograms:

(Based on analogous compounds)

Signal Word: Danger or Warning

Hazard Statements:

- Highly flammable liquid and vapor.[2]
- Flammable liquid and vapor.[3][5]
- Causes skin irritation.[4][5]
- Causes serious eye irritation.[4][5]
- May cause respiratory irritation.[4]
- Harmful if swallowed.[2]

Precautionary Statements:

- Keep away from heat, sparks, open flames, and hot surfaces. — No smoking.[5][6][7]
- Keep container tightly closed.[6][7]
- Ground/bond container and receiving equipment.[2][7]
- Use explosion-proof electrical/ventilating/lighting equipment.[2][7]
- Use only non-sparking tools.[2][7]
- Take precautionary measures against static discharge.[2][7]

- Avoid breathing dust/fume/gas/mist/vapors/spray.[2][7]
- Wash skin thoroughly after handling.[2][5][6]
- Wear protective gloves/protective clothing/eye protection/face protection.[2][4][5]
- IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[2][5][7]
- IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- If skin irritation occurs: Get medical advice/attention.[2][5]
- If eye irritation persists: Get medical advice/attention.[5][8]
- In case of fire: Use dry sand, dry chemical, or alcohol-resistant foam to extinguish.[5][6][7]
- Store in a well-ventilated place. Keep cool.[2][6][7]
- Dispose of contents/container to an approved waste disposal plant.[2][6][7]

Section 3: Safe Handling and Storage

A systematic approach to handling and storage is paramount to ensuring laboratory safety.

Engineering Controls

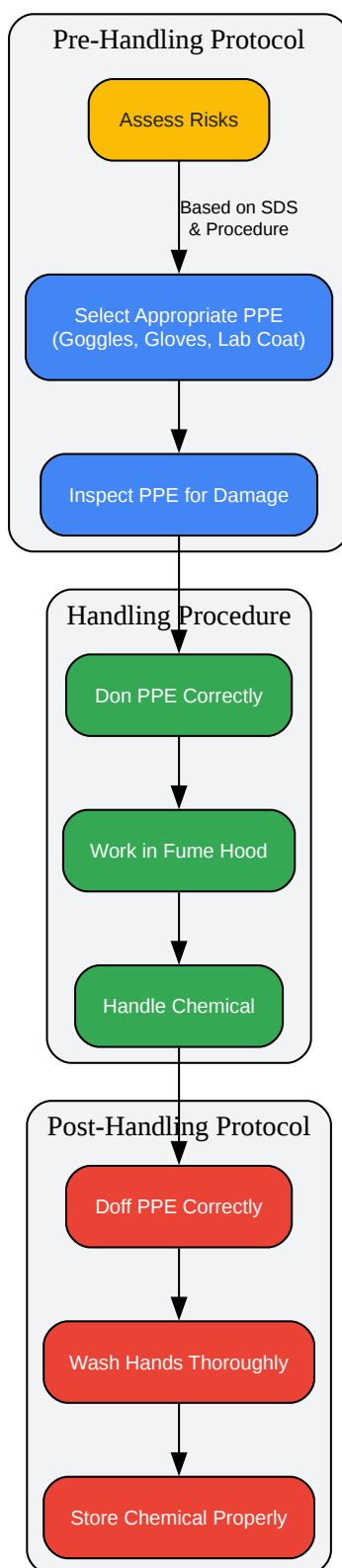
- Fume Hood: All work with **1-Chloro-2,2-dimethylhexane** must be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.[6][9]
- Ventilation: Ensure adequate general laboratory ventilation.[6]
- Eyewash Stations and Safety Showers: These must be readily accessible and tested regularly.[7]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory.

Table 2: Recommended Personal Protective Equipment

Body Part	Protection	Standard
Eyes/Face	Chemical splash goggles and a face shield. [10]	ANSI Z87.1-2003 or equivalent. [10]
Skin	Flame-resistant lab coat and chemically resistant gloves (e.g., nitrile). [2] [9] [10]	
Respiratory	A NIOSH-approved respirator with an organic vapor cartridge may be required for certain operations or in case of ventilation failure. [2] [9]	



[Click to download full resolution via product page](#)

Caption: Personal Protective Equipment (PPE) Workflow.

Storage Requirements

- Container: Keep in a tightly closed container.[\[6\]](#)[\[7\]](#)
- Location: Store in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[\[6\]](#)[\[7\]](#)
- Incompatibilities: Keep away from strong oxidizing agents.

Section 4: Emergency Procedures

Rapid and correct response to emergencies can significantly mitigate harm.

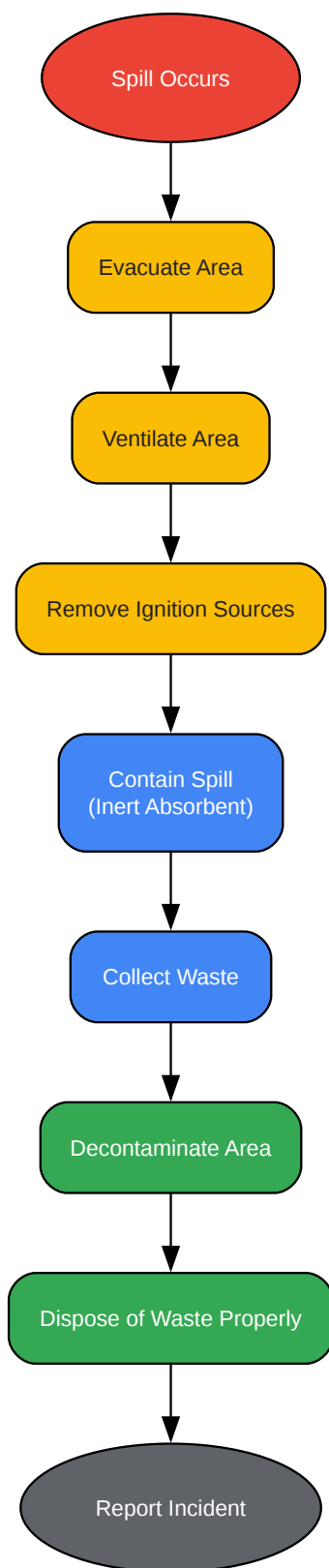
First-Aid Measures

Table 3: First-Aid Protocols

Exposure Route	Action
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention. [7] [11]
Skin Contact	Immediately remove all contaminated clothing. Rinse skin with plenty of water for at least 15 minutes. Seek medical attention if irritation persists. [7] [8] [11]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention. [2] [7]

Spill and Leak Procedures

- Evacuate: Immediately evacuate the area of all non-essential personnel.
- Ventilate: Ensure the area is well-ventilated.
- Eliminate Ignition Sources: Remove all sources of heat, sparks, and flames.[\[2\]](#)[\[6\]](#)
- Containment: For small spills, use an inert absorbent material (e.g., sand, vermiculite) to contain the spill.[\[12\]](#)
- Collection: Carefully collect the absorbed material into a sealed container for disposal.[\[12\]](#)
- Decontamination: Clean the spill area with soap and water.[\[12\]](#)



[Click to download full resolution via product page](#)

Caption: Spill Response Workflow.

Section 5: Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, alcohol-resistant foam, or water spray.[\[2\]](#)[\[6\]](#)
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: Vapors are heavier than air and may form explosive mixtures with air.[\[6\]](#) Thermal decomposition can produce irritating and toxic gases, including hydrogen chloride and carbon oxides.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[7\]](#)

Section 6: Disposal Considerations

Disposal of **1-Chloro-2,2-dimethylhexane** must be in accordance with all federal, state, and local regulations.

- Waste Characterization: This compound is considered a hazardous waste due to its flammability and potential toxicity.
- Segregation: Collect waste in a designated, labeled container for halogenated organic waste.[\[12\]](#) Do not mix with non-halogenated waste.[\[12\]](#)
- Disposal: Arrange for disposal by a licensed professional waste disposal service.[\[12\]](#)

Section 7: Toxicological and Ecological Information

- Toxicological Information: The toxicological properties of **1-Chloro-2,2-dimethylhexane** have not been fully investigated.[\[6\]](#) Based on analogous compounds, it is presumed to be harmful if swallowed and may cause skin, eye, and respiratory irritation.[\[2\]](#)[\[4\]](#)[\[7\]](#)
- Ecological Information: The environmental fate and effects of this compound are not well-documented.[\[6\]](#) It should be prevented from entering drains and waterways.[\[6\]](#)

References

- MilliporeSigma. (2025). Safety Data Sheet: 1-Chloro-2,2-dimethylpropane.
- Fisher Scientific. (2014). Safety Data Sheet: 1-Chlorohexane.
- TCI Chemicals. (2025). Safety Data Sheet: 2-Chlorohexane.
- Thermo Fisher Scientific. (2025). Safety Data Sheet: 2-Chloro-2-methylhexane.
- Fisher Scientific. (n.d.). Safety Data Sheet: 1-Chloro-6,6-dimethyl-2-hepten-4-yne.
- Centers for Disease Control and Prevention. (n.d.). First Aid Procedures for Chemical Hazards. NIOSH.
- PubChem. (n.d.). **1-Chloro-2,2-dimethylhexane**. National Center for Biotechnology Information.
- Thermo Fisher Scientific. (2025). Safety Data Sheet: 3-chloro-5,5-dimethylcyclohex-2-en-1-one.
- Harper College. (2015). Safety Data Sheet: 1-Chloro-2,2-dimethylpropane.
- Benchchem. (n.d.). Proper Disposal of 1-Chlorohexane: A Guide for Laboratory Professionals.
- Dartmouth College Environmental Health and Safety. (n.d.). Personal Protective Equipment in Chemistry.
- CDH Fine Chemical. (n.d.). 1-Chloro Hexane CAS No 544-10-5 MATERIAL SAFETY DATA SHEET SDS/MSDS.
- Benchchem. (n.d.). Personal protective equipment for handling 1-Chloro-2-(2-methylpropoxy)benzene.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. 1-Chloro-2,2-dimethylhexane | C8H17Cl | CID 13541593 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. dept.harpercollege.edu \[dept.harpercollege.edu\]](#)
- [3. cdhfinechemical.com \[cdhfinechemical.com\]](#)
- [4. assets.thermofisher.com \[assets.thermofisher.com\]](#)
- [5. tcichemicals.com \[tcichemicals.com\]](#)

- [6. sigmaaldrich.cn \[sigmaaldrich.cn\]](#)
- [7. fishersci.com \[fishersci.com\]](#)
- [8. fishersci.com \[fishersci.com\]](#)
- [9. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [10. Personal Protective Equipment in Chemistry | Environmental Health and Safety \[ehs.dartmouth.edu\]](#)
- [11. First Aid Procedures for Chemical Hazards | NIOSH | CDC \[cdc.gov\]](#)
- [12. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- To cite this document: BenchChem. [Preamble: A Note on Structural Analogy in Chemical Safety Assessment]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13169496/docs#preamble-a-note-on-structural-analogy-in-chemical-safety-assessment\]](https://www.benchchem.com/product/b13169496/docs#preamble-a-note-on-structural-analogy-in-chemical-safety-assessment)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check